

Navigating the Nomenclature of a Key Cationic Surfactant: A Guide to Dimethyldioctylammonium Bromide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dimethyldioctylammonium bromide*

Cat. No.: *B1346605*

[Get Quote](#)

For researchers, scientists, and professionals in drug development, precise chemical identification is paramount. This technical guide provides a comprehensive overview of the synonyms, properties, and scientific context of **Dimethyldioctylammonium bromide**, a cationic surfactant with diverse applications.

Dimethyldioctylammonium bromide is a quaternary ammonium compound that finds utility across various scientific and industrial domains, including as a surfactant, antimicrobial agent, and phase transfer catalyst.^{[1][2]} However, a significant point of confusion often arises in scientific literature due to its close relation to a similar, more extensively researched compound: Dimethyldioctadecylammonium bromide. This guide aims to clarify the nomenclature for **Dimethyldioctylammonium bromide**, present its known identifiers, and highlight the current landscape of available research.

Synonyms and Chemical Identifiers

Precise communication in scientific research hinges on the correct use of chemical names and identifiers. The following table summarizes the key synonyms and identifiers for **Dimethyldioctylammonium bromide**, ensuring accurate referencing in publications and experimental records.

Identifier Type	Value
IUPAC Name	dimethyl(dioctyl)azanium;bromide
CAS Number	3026-69-5
Molecular Formula	C18H40BrN
Alternative Names	Dioctyldimethylammonium bromide
N,N-Dimethyl-N-octyloctan-1-aminium bromide	
EINECS Number	221-189-8

Distinguishing from Dimethyldioctadecylammonium Bromide (DODAB/DDAB)

A critical point of clarification for researchers is the distinction between **Dimethyldioctylammonium bromide** and Dimethyldioctadecylammonium bromide. The latter, often abbreviated as DODAB or DDAB, possesses longer alkyl chains (C18) and is the subject of a significantly larger body of scientific literature, particularly in the fields of liposome formulation, gene delivery, and as an immunological adjuvant.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Key Differences:

Feature	Dimethyldioctylammonium bromide	Dimethyldioctadecylammonium bromide
Alkyl Chain Length	C8	C18
CAS Number	3026-69-5	3700-67-2
Molecular Formula	C18H40BrN	C38H80BrN

The prevalence of research on Dimethyldioctadecylammonium bromide means that a general search for similar terms often leads to information about this C18 analogue. Researchers specifically interested in the C8 version, **Dimethyldioctylammonium bromide**, must exercise diligence in verifying the CAS number and molecular formula in cited literature.

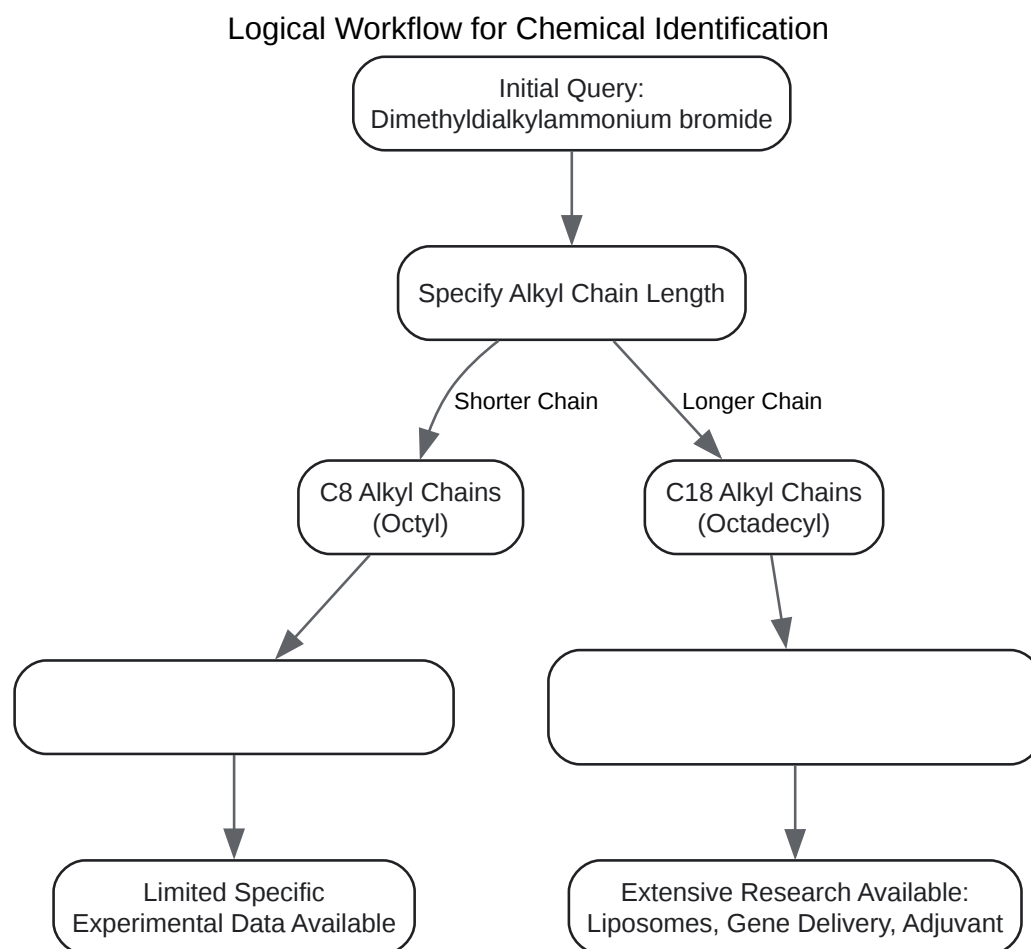
Current Research Landscape for Dimethyldioctylammonium Bromide

While **Dimethyldioctylammonium bromide** is recognized for its surfactant and antimicrobial properties, publicly accessible, in-depth experimental studies detailing specific protocols, quantitative data, or its involvement in cellular signaling pathways are limited in the current body of scientific literature.[1][2] Its applications are often described in broader terms, such as its use in the synthesis of nanoparticles and as a phase transfer catalyst.

For professionals seeking detailed experimental methodologies and biological pathway information, the existing literature on the more extensively studied Dimethyldioctadecylammonium bromide may offer valuable comparative insights, with the crucial caveat that the differing alkyl chain length will influence physicochemical and biological properties.

Logical Relationship of Chemical Identification

To visually represent the process of accurate chemical identification and the potential for confusion, the following logical workflow is provided.



[Click to download full resolution via product page](#)

Figure 1. Workflow for distinguishing between related quaternary ammonium compounds.

In conclusion, while **Dimethyldioctylammonium bromide** is a recognized chemical entity with established synonyms and identifiers, the depth of available public research on its specific experimental applications and biological interactions is currently not as extensive as that of its longer-chain analogue, Dimethyldioctadecylammonium bromide. Researchers are advised to pay close attention to CAS numbers to ensure they are accessing information relevant to the specific compound of interest.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. researchgate.net [researchgate.net]
- 3. Interaction of antigens with dimethyldioctadecylammonium bromide, a chemically defined biological response modifier - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. Dioctadecyldimethylammonium bromide, a surfactant model for the cell membrane: Importance of microscopic dynamics - PMC [pmc.ncbi.nlm.nih.gov]
- 6. sigmaaldrich.com [sigmaaldrich.com]
- 7. Dioctadecyldimethylammonium bromide, a surfactant model for the cell membrane: Importance of microscopic dynamics - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Liposomes containing cationic dimethyl dioctadecyl ammonium bromide: formulation, quality control, and lipofection efficiency - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Navigating the Nomenclature of a Key Cationic Surfactant: A Guide to Dimethyldioctylammonium Bromide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1346605#synonyms-for-dimethyldioctylammonium-bromide-in-scientific-literature>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com